

In-Depth Technical Guide: 4'-Hydroxy diclofenac-d4 (CAS: 254762-27-1)

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Compound of Interest

Compound Name: 4'-Hydroxy diclofenac-d4

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This technical guide provides a comprehensive overview of **4'-Hydroxy diclofenac-d4**, a key deuterated metabolite of the widely used non-steroidal anti-inflammatory drug (NSAID), diclofenac. This document is intended to serve as a valuable resource for researchers and professionals involved in drug metabolism studies, pharmacokinetic analysis, and bioanalytical method development.

Compound Overview

4'-Hydroxy diclofenac-d4 is the deuterium-labeled form of 4'-hydroxydiclofenac, the major oxidative metabolite of diclofenac. The incorporation of four deuterium atoms on the phenylacetic acid ring provides a stable isotopic label, making it an ideal internal standard for quantitative analysis by mass spectrometry. Its primary application lies in accurately measuring the concentration of 4'-hydroxydiclofenac in biological matrices, which is crucial for understanding the metabolism and disposition of diclofenac.

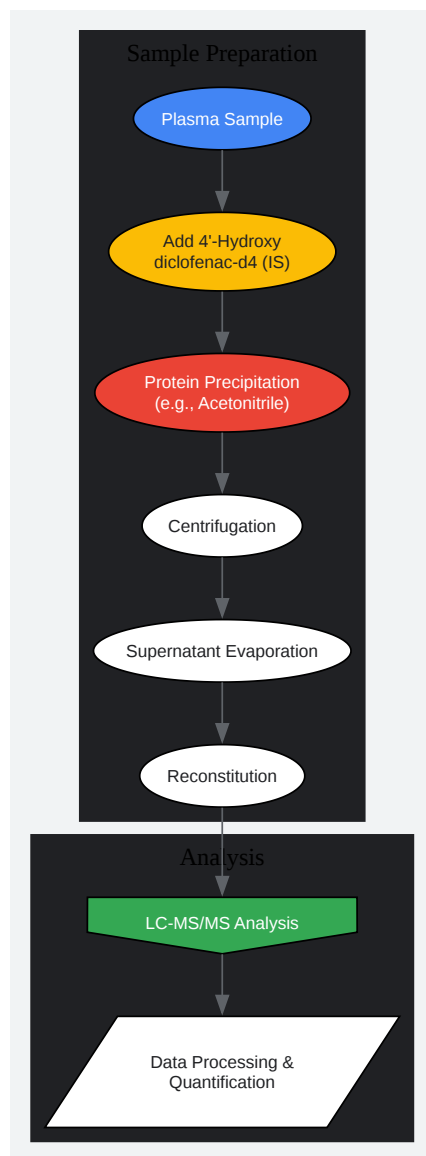
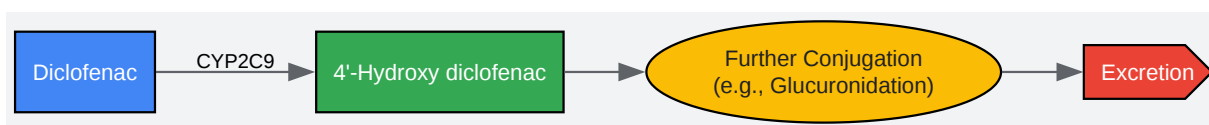
Chemical and Physical Properties

A summary of the key quantitative data for **4'-Hydroxy diclofenac-d4** is presented in the table below. This information has been compiled from various commercial suppliers and scientific literature.

Property	Value
CAS Number	254762-27-1
Molecular Formula	C ₁₄ H ₇ D ₄ Cl ₂ NO ₃
Molecular Weight	316.17 g/mol
Purity	Typically >95% to >98.92%
Appearance	Purple Solid
Solubility	Soluble in Ethanol (~30 mg/mL), DMSO (~30 mg/mL), and Dimethylformamide (DMF) (~30 mg/mL)
Storage Temperature	-20°C

Metabolic Pathway of Diclofenac

Diclofenac undergoes extensive metabolism in the liver, primarily mediated by cytochrome P450 (CYP) enzymes. The formation of 4'-hydroxydiclofenac is the principal metabolic pathway, predominantly catalyzed by the CYP2C9 isoenzyme. This hydroxylation reaction is a critical step in the detoxification and elimination of diclofenac from the body. The resulting metabolite can be further conjugated prior to excretion.



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